

## LC-MS analysis of carbosulfan residues

**Author:** Smolecule Technical Support Team. **Date:** February 2026

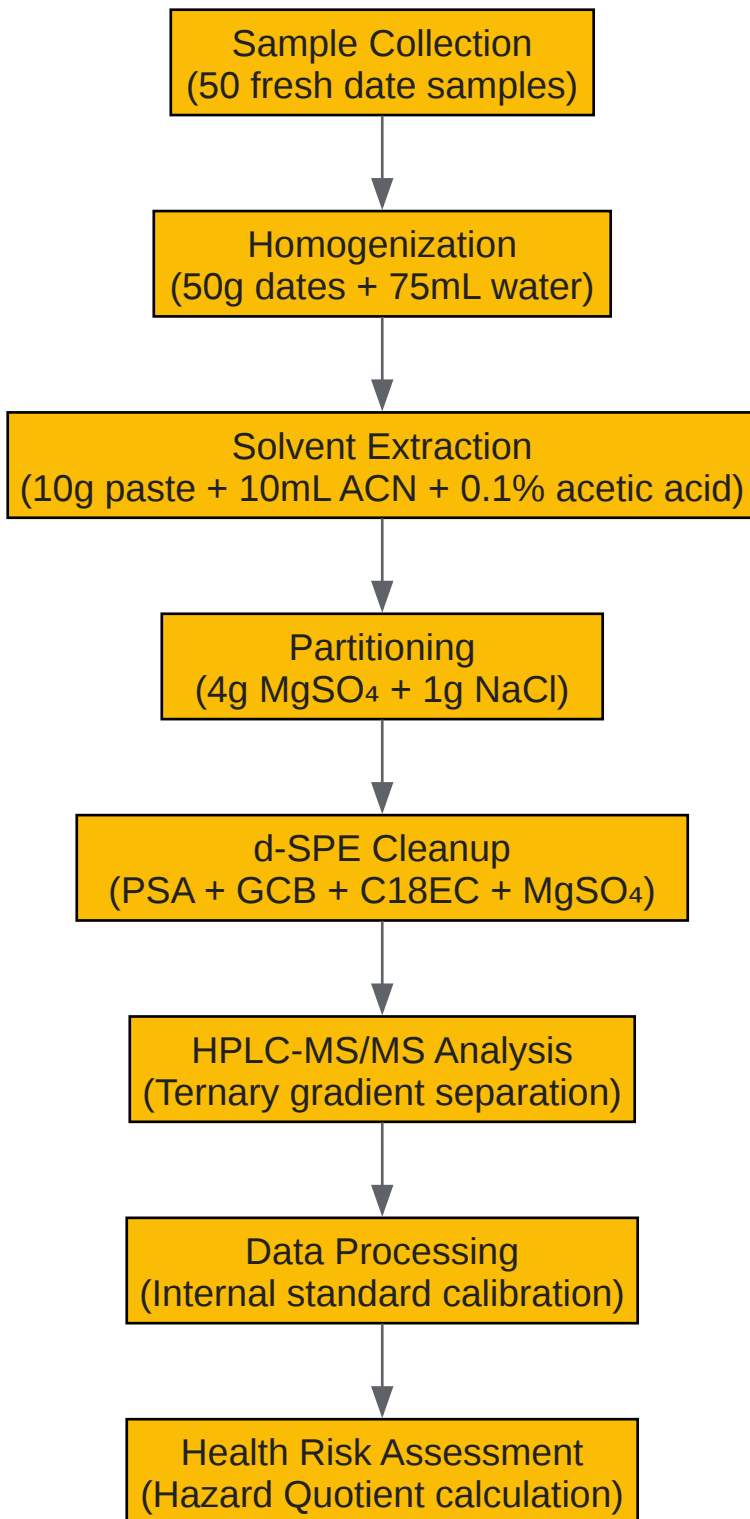
### Compound Focus: Carbosulfan

CAS No.: 55285-14-8

Cat. No.: S599578

[Get Quote](#)

## DOT Script: Analytical Workflow



[Click to download full resolution via product page](#)

## Detailed Analytical Protocol

## Sample Preparation and Extraction

The **QuEChERS** (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is recommended for sample preparation due to its efficiency with complex date matrices [1].

- **Homogenization:** Blend 50 g of pitted date fruits with 75 mL of cold purified water until a uniform paste forms [1]
- **Weighing:** Transfer 10 g of homogenized date paste into a 50 mL polypropylene centrifuge tube [1]
- **Internal Standard Addition:** Add 100  $\mu$ L of carbofuran d3 (100  $\mu$ g/kg) as internal standard [1]
- **Extraction:** Add 10 mL of acetonitrile (containing 0.1% acetic acid), vortex thoroughly, and let stand in a dark, cold place for 60 minutes [1]
- **Partitioning:** Add 4 g anhydrous  $MgSO_4$  and 1 g NaCl, then centrifuge at 4500 rpm for 10 minutes [1]

## Cleanup Procedure

- **d-SPE Cleanup:** Transfer supernatant to a 15 mL d-SPE tube containing 400 mg PSA, 400 mg GCB, 400 mg C18EC, and 1200 mg  $MgSO_4$  [1]
- **Centrifugation:** Vortex and centrifuge at 4500 rpm for 10 minutes [1]
- **Reconstitution:** Transfer extract to glass tube, evaporate to dryness, and reconstitute in 1 mL mobile phase B (methanol:acetonitrile, 2:1) [1]
- **Filtration:** Filter through 0.45  $\mu$ m PTFE syringe filter prior to HPLC-MS/MS analysis [1]

## HPLC-MS/MS Analysis Conditions

### Chromatographic Conditions

- **Column:** Zorbax Bonus-RP (150 mm  $\times$  2.1 mm, 5  $\mu$ m) [2]
- **Mobile Phase:** Ternary gradient water-methanol-acetonitrile with 1.0 mM ammonium acetate [2]
- **Flow Rate:** 0.2 mL/min [2]
- **Injection Volume:** 5-10  $\mu$ L (depending on sensitivity requirements) [2]

### Mass Spectrometric Conditions

- **Ionization Source:** Electrospray Ionization (ESI) in positive mode [2]
- **Mass Analyzer:** Triple quadrupole [2]
- **Operation Mode:** Multiple Reaction Monitoring (MRM) [2]
- **Optimization:** Monitor at least two characteristic transitions per compound for unambiguous identification [3]

## Method Validation Parameters

Validation Parameter	Results	Acceptance Criteria
Linearity	$R^2 > 0.998$ [1]	$R^2 \geq 0.990$
LOD	0.001-0.04 $\mu\text{g}/\text{kg}$ [1]	-
LOQ	0.003-0.1 $\mu\text{g}/\text{kg}$ [1]	-
Recovery (%)	92-103% [1]	70-120%
Precision (RSD%)	1-9% [1]	$\leq 20\%$
Matrix Effect (%)	-16.43 to 17.09% [1]	$\pm 20\%$

## Application to Real Samples

The validated method was applied to 50 fresh date samples from UAE markets and farms [1]. The analysis revealed:

- **Carbosulfan:** Detected in 100% of samples, with 46% exceeding the MRL of 10  $\mu\text{g}/\text{kg}$  [1]
- **Carbofuran:** Exceeded MRL in 4.87% of samples [1]
- **3-hydroxycarbofuran:** Exceeded MRL in 40% of samples [1]
- **3-ketocarbofuran:** Below MRL in all samples [1]
- **Dibutylamine:** Detected in 82% of samples, average concentration 9.01  $\mu\text{g}/\text{kg}$  [1]

## Health Risk Assessment

The health risk assessment was conducted using the Hazard Quotient (HQ) approach:

- **HQ Calculation:**  $\text{HQ} = (\text{Estimated Daily Intake}) / (\text{Acceptable Daily Intake})$  [1]
- **Findings:** All HQ values were below the safety limit of 1.0 for both adults and children [1]
- **Conclusion:** Date consumption poses no adverse health risks despite MRL exceedances [1]

## Discussion

The developed method demonstrates excellent sensitivity and reliability for monitoring **carbosulfan** and its metabolites in date fruits. The **QuEChERS approach** effectively minimized matrix effects, which is crucial for accurate quantification [1]. The **triple quadrupole mass analyzer** provided superior sensitivity compared to ion trap instruments, enabling precise detection at ultra-trace levels [3].

The detection of **carbosulfan** metabolites, particularly the more toxic carbofuran and 3-hydroxycarbofuran, highlights the importance of monitoring transformation products in addition to the parent compound [1]. Despite the MRL exceedances, the health risk assessment confirms the safety of date consumption, providing valuable scientific data for regulatory decisions [1].

### *Need Custom Synthesis?*

*Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.*

## References

1. HPLC-MS/MS monitoring and health risk assessment of ... [nature.com]
2. Optimization of LC-MS/MS using triple quadrupole mass ... [pubmed.ncbi.nlm.nih.gov]
3. Optimization of LC-MS/MS using triple quadrupole mass ... [sciencedirect.com]

To cite this document: Smolecule. [LC-MS analysis of carbosulfan residues]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b599578#lc-ms-analysis-of-carbosulfan-residues>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)